

# Uptake and translocation of Fosetyl-al in different plant species

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## Compound of Interest

Compound Name: *Fosetyl-al*

Cat. No.: *B057759*

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An In-depth Technical Guide on the Uptake and Translocation of **Fosetyl-al** in Different Plant Species

## Introduction

**Fosetyl-aluminium (Fosetyl-Al)** is a systemic fungicide belonging to the phosphonate class, widely utilized for the control of oomycete pathogens such as Phytophthora and Pythium in a variety of agricultural and horticultural crops.[1][2] Its efficacy is intrinsically linked to its ability to be rapidly absorbed by the plant and transported to various tissues. A unique characteristic of **Fosetyl-Al** is its ambimobile translocation, meaning it moves both upwards (acropetally) through the xylem and downwards (basipetally) through the phloem.[3][4]

Once inside the plant, **Fosetyl-Al** is rapidly hydrolyzed into its active component, phosphonic acid (also known as phosphorous acid), and ethanol.[4][5] Phosphonic acid is the primary agent responsible for the fungicide's dual mode of action: direct inhibition of pathogen growth and the stimulation of the plant's natural defense mechanisms.[4][6] This guide provides a comprehensive technical overview of the uptake, translocation, and metabolism of **Fosetyl-Al** in plants, supported by quantitative data, detailed experimental protocols, and process visualizations.

## Uptake and Metabolism

**Fosetyl-Al** can be absorbed by various parts of the plant, including the leaves, stems, and roots, making it effective through different application methods like foliar sprays, soil drenches,

and trunk injections.[3][5][7]

- Foliar Uptake: When applied to leaves, **Fosetyl-Al** penetrates the cuticle and enters the plant's vascular system. Autoradiography studies have shown that upon foliar application, a portion of the applied compound remains on the leaf surface, while the absorbed portion is translocated.[1]
- Root Uptake: Following soil application, the compound is absorbed by the roots and subsequently transported throughout the plant.[1][5] Studies on hydroponically grown tomato plants demonstrated that **Fosetyl-Al** was taken up by the roots and distributed throughout the plant within one to three hours of treatment.[1]

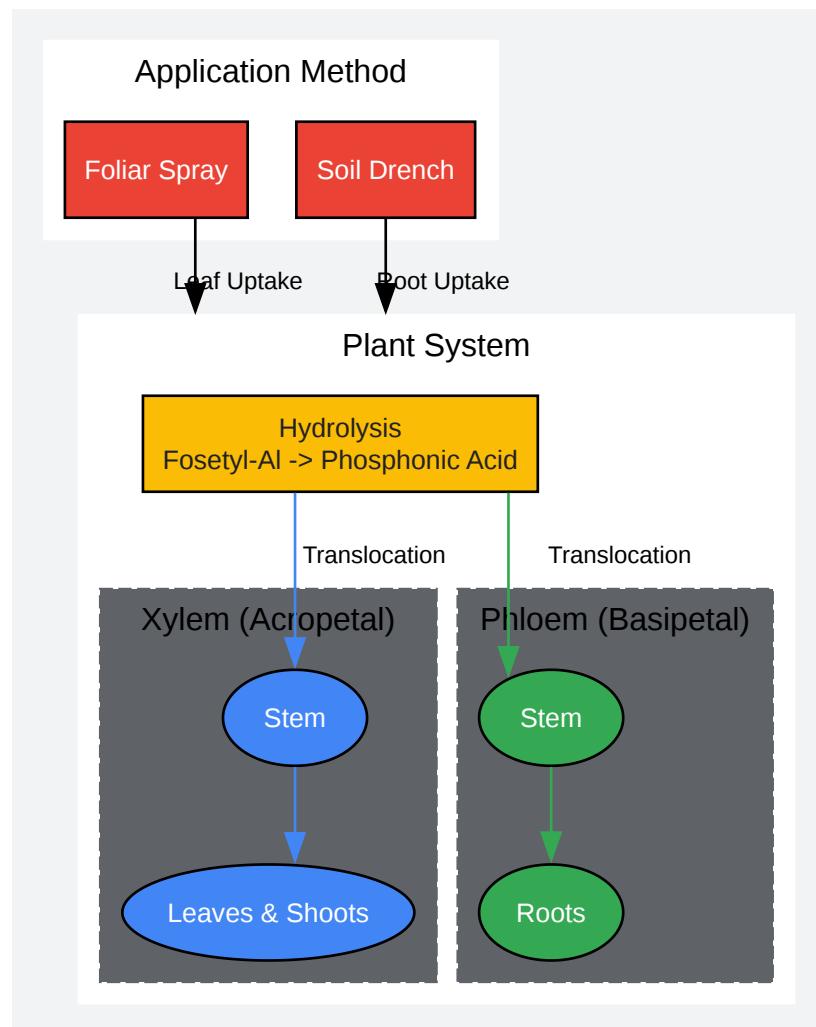
Upon entering the plant's aqueous environment, **Fosetyl-Al** undergoes rapid hydrolysis. More than 95% of the parent compound is degraded to phosphonic acid within two days of application.[4] The other metabolite is ethanol, which is further metabolized by the plant into carbon dioxide.[5]

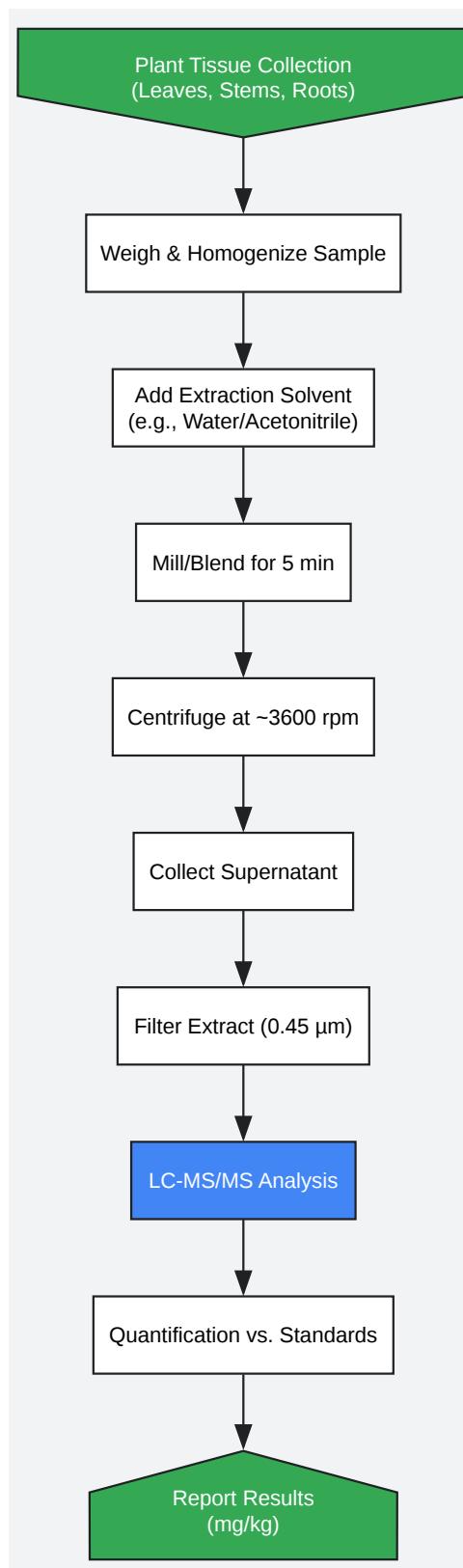
## Translocation Pathways

The ambimobile nature of **Fosetyl-Al** is a key attribute, ensuring comprehensive protection of the entire plant. This movement occurs via the plant's two primary vascular tissues: the xylem and the phloem.

- Acropetal Translocation: This is the upward movement of substances from the roots towards the shoot apex, primarily through the xylem.[8][9] After root absorption, phosphonic acid is transported acropetally to the stems, leaves, and growing tips.[1]
- Basipetal Translocation: This refers to the downward movement from mature leaves (source tissues) to areas of active growth or storage, such as roots and young leaves (sink tissues), via the phloem.[8][9] The phloem mobility of the highly water-soluble phosphonate has been confirmed by its detection in root tissues following careful foliar application.[3]

This dual translocation ensures that both the aerial parts and the root system are protected, regardless of the application method. For instance, foliar sprays can control root rot diseases, a testament to the efficient basipetal transport of the active metabolite.[4]



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